

Unveiling the Molecular Landscape of KS370G: A Technical Guide

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Compound of Interest

Compound Name: KS370G

Cat. No.: B021929

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Introduction

KS370G, chemically identified as Caffeic Acid Phenethyl Amide (CAPA), is a synthetic derivative of the naturally occurring compound Caffeic Acid Phenethyl Ester (CAPE). While sharing structural similarities with CAPE, a well-studied agent with known anti-inflammatory, antioxidant, and anti-cancer properties, **KS370G**'s amide linkage confers greater metabolic stability, making it a compound of significant interest for therapeutic development. This technical guide provides a comprehensive overview of the chemical structure, biological activities, and underlying mechanisms of action of **KS370G**, with a focus on presenting quantitative data and detailed experimental methodologies.

Chemical Structure and Identification

The foundational step in understanding the therapeutic potential of **KS370G** lies in its precise molecular architecture.

Chemical Name: Caffeic Acid Phenethyl Amide[1][2]

IUPAC Name: (E)-3-(3,4-dihydroxyphenyl)-N-(2-phenylethyl)prop-2-enamide

SMILES: O=C(/C=C/c1cc(O)c(O)cc1)NCCc1ccccc1

Molecular Formula: C₁₇H₁₇NO₃

Molecular Weight: 283.32 g/mol

Chemical Structure:

Caption: Chemical Structure of **KS370G**.

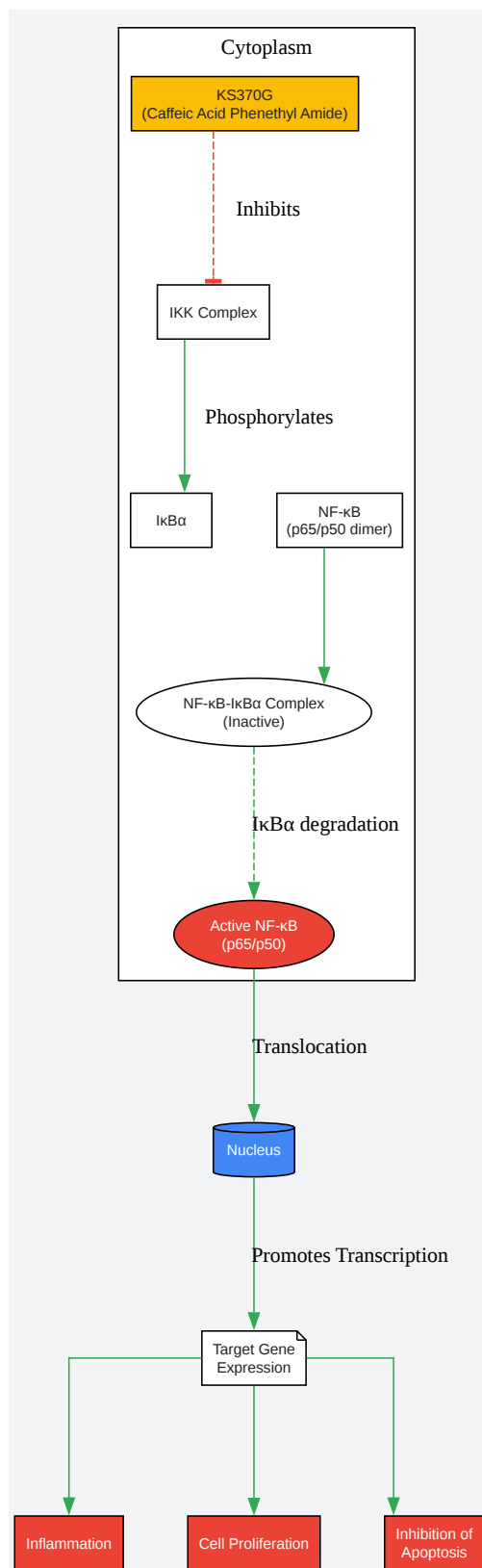
Biological Activity and Quantitative Data

KS370G has demonstrated a range of biological activities, primarily focusing on its anti-cancer and cardioprotective effects. The following table summarizes key quantitative data from in vitro studies.

Cell Line	Assay Type	Parameter	Value (µM)	Reference
HeLa (Cervical Cancer)	Cytotoxicity (MTT Assay)	IC ₅₀	112	[1]
BE(2)-C (Neuroblastoma)	Cytotoxicity (MTT Assay)	IC ₅₀	12	[1]

Mechanism of Action: Signaling Pathways

The therapeutic effects of **KS370G** are attributed to its modulation of key cellular signaling pathways. While direct and exhaustive studies on **KS370G** are ongoing, its mechanism is largely inferred from its structural analog, CAPE, which is a known inhibitor of the Nuclear Factor-kappa B (NF-κB) pathway. NF-κB is a critical transcription factor involved in inflammatory responses, cell survival, and proliferation.



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References

- 1. researchgate.net [researchgate.net]
- 2. Bioactivity and Chemical Synthesis of Caffeic Acid Phenethyl Ester and Its Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
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